

Technical Guide: Physical & Chemical Characterization of 4-Methylisoquinoline-8-Sulfonyl Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-Methylisoquinoline-8-sulfonyl chloride
CAS No.:	1337881-76-1
Cat. No.:	B1446303

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Executive Summary

4-Methylisoquinoline-8-sulfonyl chloride (CAS: 1337881-76-1) is a heterocyclic sulfonyl chloride derivative.^{[1][2]} It is the C8-positional isomer of the more commercially prevalent 4-methylisoquinoline-5-sulfonyl chloride (the key intermediate for Fasudil).

In pharmaceutical research, the 8-sulfonyl isomer is primarily encountered as a regioisomeric byproduct during the chlorosulfonation of 4-methylisoquinoline. Its separation and characterization are critical control points in the CMC (Chemistry, Manufacturing, and Controls) of isoquinoline-based therapeutics to ensure drug substance purity.

Physical Properties Matrix

Due to its status as a minor regioisomer, experimental bulk property data is sparse compared to the 5-isomer. The values below synthesize available catalog data and predicted physicochemical parameters based on structural analogs.

Property	Value / Description	Notes
CAS Number	1337881-76-1	Distinct from 5-isomer (CAS 194032-16-1).[1]
Molecular Formula	C ₁₀ H ₈ ClNO ₂ S	
Molecular Weight	241.69 g/mol	
Appearance	Off-white to pale yellow solid	Analogous to other isoquinoline sulfonyl chlorides.
Melting Point	Not experimentally established in open literature	The 5-isomer melts at ~160°C. Isomers typically show depression or variance; expect solid phase at RT.
Boiling Point	>300°C (Predicted)	Decomposes prior to boiling; vacuum distillation required for purification.
Density	~1.48 g/cm ³ (Predicted)	High density due to sulfonyl chloride moiety.
Solubility	Soluble in DCM, THF, EtOAc, Acetonitrile	Reacts violently with water/alcohols.
LogP (Predicted)	~2.1 - 2.5	Lipophilic prior to hydrolysis.

Structural Identification (Isomer Differentiation)

Distinguishing the 8-isomer from the 5-isomer is critical.

- **¹H NMR:** The aromatic region will show distinct coupling patterns. The 5-isomer typically exhibits a specific splitting pattern for protons H6, H7, and H8. The 8-isomer will show a shift in the H7/H6 signals due to the deshielding effect of the sulfonyl group at the 8-position.
- **HPLC/LCMS:** The 8-isomer typically elutes after the 5-isomer on reverse-phase C18 columns due to slight differences in polarity and shape selectivity.

Synthesis & Regiochemistry

The compound is generated via electrophilic aromatic substitution (chlorosulfonation).

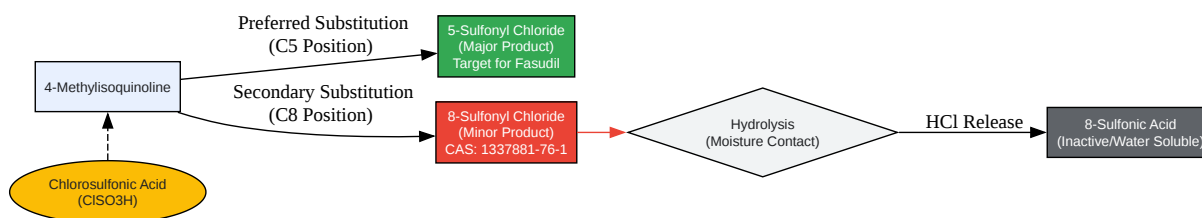
Reaction Mechanism

When 4-methylisoquinoline is treated with chlorosulfonic acid (

), the sulfonyl group adds preferentially to the 5-position (kinetic product) due to the directing effects of the nitrogen heterocycle and the methyl group. The 8-position is the secondary site of attack, leading to the formation of the 8-sulfonyl chloride as a minor impurity (typically <5-10% without optimization).

Visualization of Regioselectivity

The following diagram illustrates the divergent synthesis pathway and the hydrolysis degradation risk.



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Caption: Divergent chlorosulfonation pathway showing the 8-isomer as a minor byproduct and its degradation route.

Handling, Stability & Safety Protocols

Chemical Stability[3]

- Moisture Sensitivity: High. The sulfonyl chloride bond (

) is highly electrophilic and hydrolyzes rapidly in the presence of water or atmospheric moisture to form 4-methylisoquinoline-8-sulfonic acid and hydrochloric acid (

).

- Thermal Stability: Thermally labile. Store at 2–8°C (refrigerated) or -20°C for long-term storage. Avoid heating above 50°C unless under strictly anhydrous reaction conditions.

Standard Operating Procedure (SOP) for Handling

- Environment: Handle only in a fume hood or glovebox.
- Solvents: Use only anhydrous solvents (DCM, THF) dried over molecular sieves.
- Quenching: If disposal is required, slowly add the solid to a stirred mixture of ice/water and sodium bicarbonate () to neutralize the generated acid.
- PPE: Wear chemical-resistant gloves (nitrile/neoprene), safety goggles, and a lab coat. The compound is corrosive and a lachrymator.

Experimental Application: Purification Strategy

Researchers attempting to isolate this specific isomer or remove it as an impurity should utilize the following separation logic:

- Flash Chromatography:
 - Stationary Phase: Silica Gel.
 - Mobile Phase: Hexane/Ethyl Acetate gradient (start 90:10, ramp to 50:50). The sulfonyl chlorides are less polar than the corresponding sulfonic acids.
- Recrystallization:
 - The 5-isomer often crystallizes more readily from DCM/Hexane. The 8-isomer may remain in the mother liquor.

References

- PubChem.4-Methylisoquinoline-5-sulfonyl chloride (Isomer Comparison). National Library of Medicine. Available at: [\[Link\]](#)
- Google Patents.Process for production of isoquinoline-sulfonyl halides (US7872136B2).

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Sources

- 1. 1118787-72-6|6-Methylquinoline-5-sulfonyl chloride|BLD Pharm [bldpharm.com]
- 2. 166337-57-1|5-Methyl-3-pyridinesulfonyl chloride|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Technical Guide: Physical & Chemical Characterization of 4-Methylisoquinoline-8-Sulfonyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1446303/docs#technical-guide-physical-chemical-characterization-of-4-methylisoquinoline-8-sulfonyl-chloride>]

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